

Application Notes and Protocols for Sulfo-Cy3 Maleimide in Flow Cytometry

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Compound of Interest

Compound Name: *Sulfo-Cy3 maleimide*

Cat. No.: *B15977230*

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These application notes provide a comprehensive guide to using **Sulfo-Cy3 maleimide** for labeling biological molecules and their subsequent analysis via flow cytometry. This document includes detailed protocols, data presentation, and visual workflows to facilitate the successful application of this versatile fluorescent dye.

Introduction

Sulfo-Cy3 maleimide is a bright, water-soluble fluorescent dye ideal for labeling proteins, peptides, and other thiol-containing molecules.^{[1][2][3][4]} Its maleimide group reacts specifically with free sulfhydryl (thiol) groups, commonly found in cysteine residues of proteins, to form a stable thioether bond. The sulfonated nature of the dye enhances its water solubility, making it particularly suitable for labeling sensitive proteins like antibodies in aqueous buffers without the need for organic co-solvents.^{[1][2][5][6]} With an excitation maximum around 548-555 nm and an emission maximum around 563-572 nm, Sulfo-Cy3 is well-suited for instruments with standard laser lines (e.g., 532 nm or 555 nm) and can be detected using TRITC filter sets.^{[1][2][7]}

Core Applications in Flow Cytometry

- Immunophenotyping: Sulfo-Cy3 conjugated to antibodies allows for the identification and quantification of cell populations based on specific cell surface or intracellular markers.[4][8]
- Cell Viability and Apoptosis: While not a primary viability dye, Sulfo-Cy3 can be conjugated to Annexin V to detect apoptotic cells.[8]
- Signaling Pathway Analysis (Phospho-flow): Antibodies conjugated with Sulfo-Cy3 can be used to detect the phosphorylation status of intracellular signaling proteins.[8]

Properties of Sulfo-Cy3 Maleimide

A summary of the key quantitative properties of **Sulfo-Cy3 maleimide** is presented below.

Property	Value	Reference
Excitation Maximum	548 - 555 nm	[1][2][7]
Emission Maximum	563 - 572 nm	[1][2][7]
Molar Extinction Coefficient	~150,000 - 162,000 cm ⁻¹ M ⁻¹	[1][2][7]
Quantum Yield	~0.1	[1][2]
Solubility	Water, DMF, DMSO	[1][2]
Reactive Group	Maleimide (thiol-reactive)	[7]

Experimental Protocols

Protocol 1: Conjugation of Sulfo-Cy3 Maleimide to Antibodies

This protocol outlines the steps for labeling an antibody with **Sulfo-Cy3 maleimide**. The optimal dye-to-antibody ratio should be determined empirically for each antibody, but a starting point of 5-10 moles of dye per mole of antibody is recommended.

Materials:

- Antibody (or other protein) to be labeled (in a buffer free of primary amines and thiols)
- **Sulfo-Cy3 maleimide**
- Reaction Buffer: Phosphate-buffered saline (PBS) or other suitable buffer at pH 6.5-7.5.
- Reducing agent (e.g., TCEP or DTT) if the antibody has no free thiols.
- Desalting column or dialysis tubing for purification.
- Anhydrous DMSO or DMF (if dye is not readily soluble in the reaction buffer).

Procedure:

- Antibody Preparation:
 - If the antibody solution contains stabilizers like BSA or gelatin, it must be purified prior to labeling.
 - Ensure the antibody is at a concentration of 2-10 mg/mL for optimal labeling.[\[9\]](#)
 - If the antibody does not have free cysteine residues, it may be necessary to reduce disulfide bonds using a reducing agent like TCEP or DTT. If DTT is used, it must be removed before adding the maleimide dye.[\[5\]](#)[\[9\]](#)
- Dye Preparation:
 - Prepare a stock solution of **Sulfo-Cy3 maleimide** in anhydrous DMSO or DMF, or directly in the reaction buffer if its solubility allows.
- Conjugation Reaction:
 - Add the desired molar excess of the **Sulfo-Cy3 maleimide** stock solution to the antibody solution.
 - Incubate the reaction mixture for 1-2 hours at room temperature or overnight at 4°C, protected from light.

- Purification:
 - Remove unconjugated dye by passing the reaction mixture through a desalting column or by dialysis against PBS.
- Characterization:
 - Determine the degree of labeling (DOL), which is the average number of dye molecules per antibody molecule, by measuring the absorbance at 280 nm (for the protein) and at the excitation maximum of the dye (~550 nm).

Protocol 2: Staining of Cell Surface Markers for Flow Cytometry

This protocol provides a general procedure for staining cells with a Sulfo-Cy3-conjugated antibody for flow cytometric analysis.

Materials:

- Sulfo-Cy3 conjugated antibody
- Single-cell suspension of interest
- Staining Buffer: PBS with 1-2% BSA or FBS and 0.05-0.1% sodium azide.[\[10\]](#)
- Flow cytometry tubes
- Centrifuge

Procedure:

- Cell Preparation:
 - Prepare a single-cell suspension at a concentration of 1×10^6 to 1×10^7 cells/mL in cold staining buffer.[\[11\]](#)[\[12\]](#)
 - For adherent cells, detach them using a gentle method to preserve cell surface epitopes. [\[11\]](#)

- Blocking (Optional but Recommended):
 - To reduce non-specific binding, pre-incubate cells with an Fc receptor blocking antibody for 10-15 minutes.[\[13\]](#)[\[14\]](#)
- Staining:
 - Add the predetermined optimal concentration of the Sulfo-Cy3-conjugated antibody to 100 μ L of the cell suspension.
 - Incubate for 20-30 minutes at 2-8°C in the dark.[\[10\]](#)
- Washing:
 - Add 2 mL of cold staining buffer to each tube and centrifuge at 300-400 x g for 5 minutes at 4°C.[\[10\]](#)[\[13\]](#)
 - Carefully decant the supernatant.
 - Repeat the wash step.
- Resuspension and Analysis:
 - Resuspend the cell pellet in 300-500 μ L of cold staining buffer.
 - Analyze the samples on a flow cytometer as soon as possible. Keep samples at 2-8°C and protected from light until analysis.[\[10\]](#)

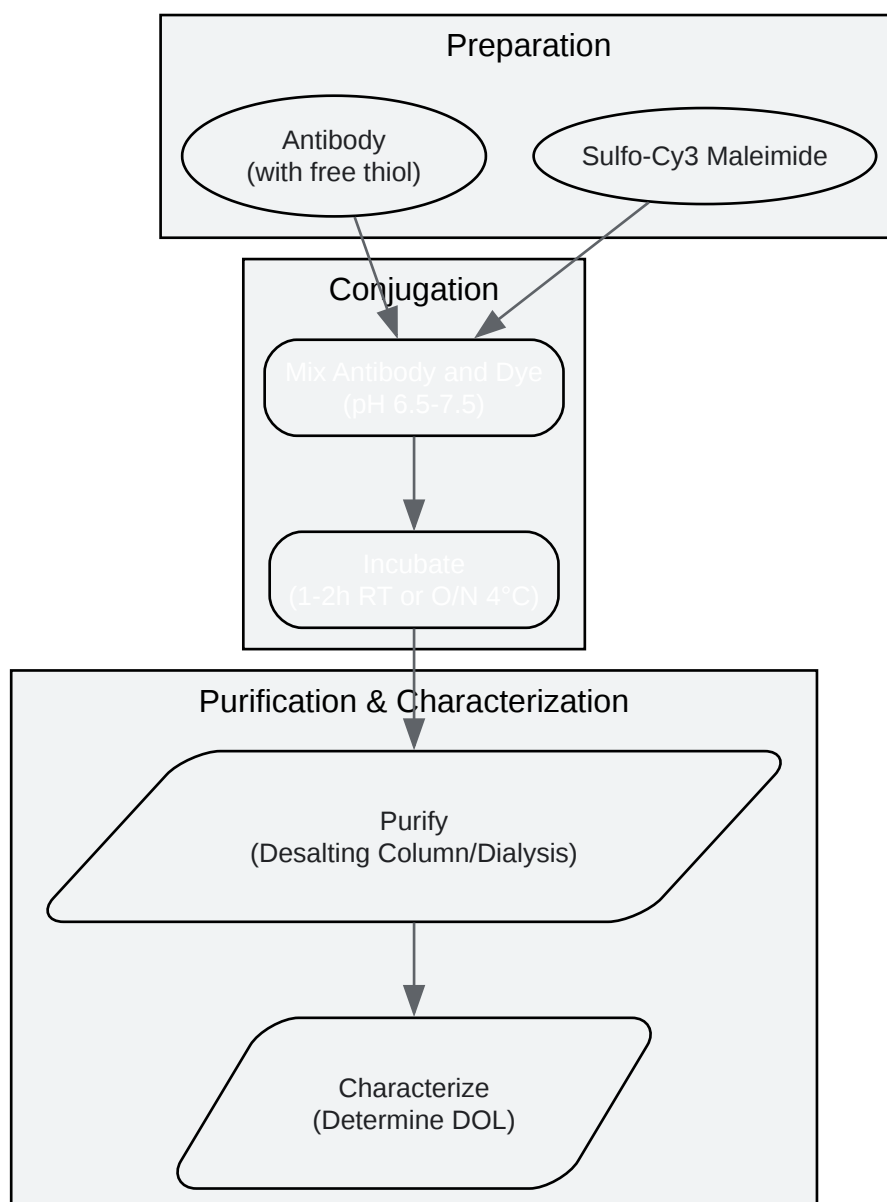
Data Presentation

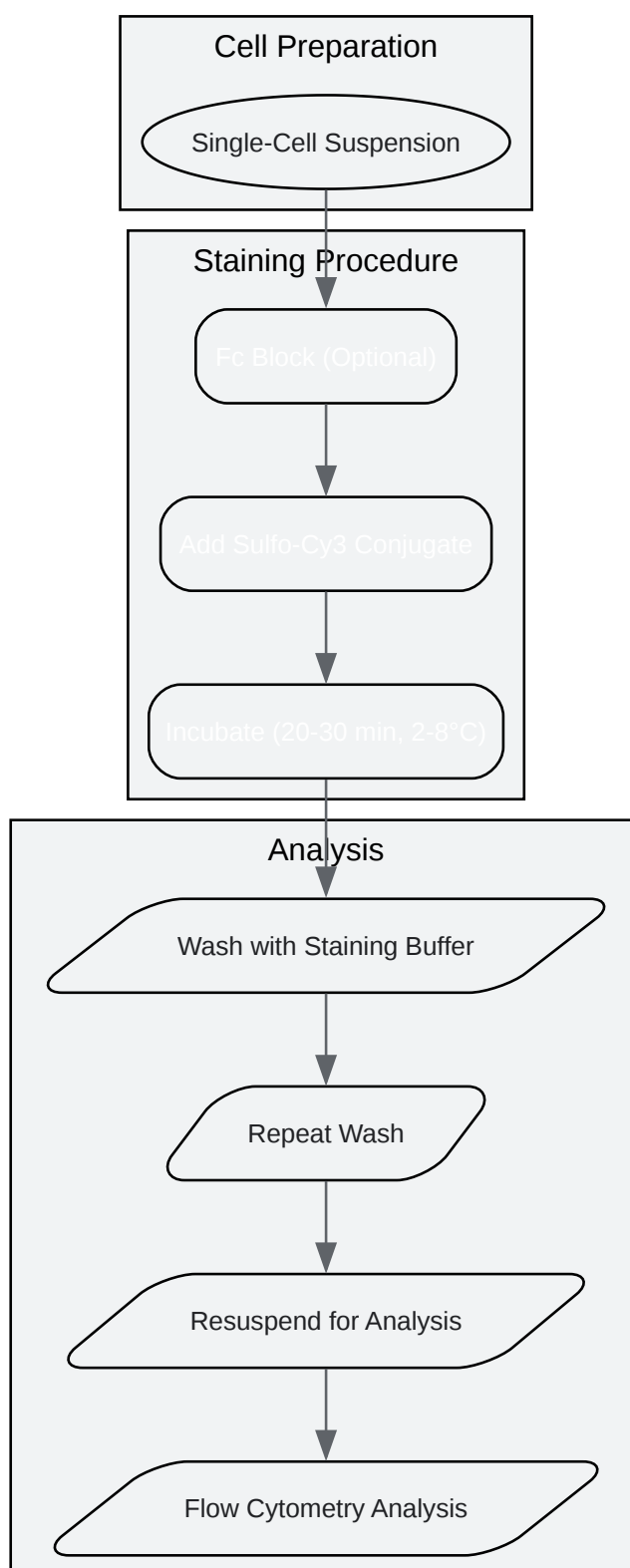
Table 1: Comparison of Sulfo-Cy3 with Other Common Fluorochromes

Fluorochrome	Excitation Max (nm)	Emission Max (nm)	Relative Brightness	Recommended For
Sulfo-Cy3	554	568	Moderate	High to moderate antigen expression
R-Phycoerythrin (PE)	496, 565	578	Brightest	Low to high antigen expression
Allophycocyanin (APC)	650	660	Bright	Low to high antigen expression
Fluorescein Isothiocyanate (FITC)	495	519	Moderate to Dim	High antigen expression
Alexa Fluor™ 488	495	519	Moderate	High to moderate antigen expression

Note: Relative brightness can be influenced by the instrument's laser lines and filter sets.[\[10\]](#)

Mandatory Visualizations





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